

The Psychoactive Properties of Cocaethylene: A Technical Whitepaper

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Compound of Interest

Compound Name: Cocaethylene

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Abstract

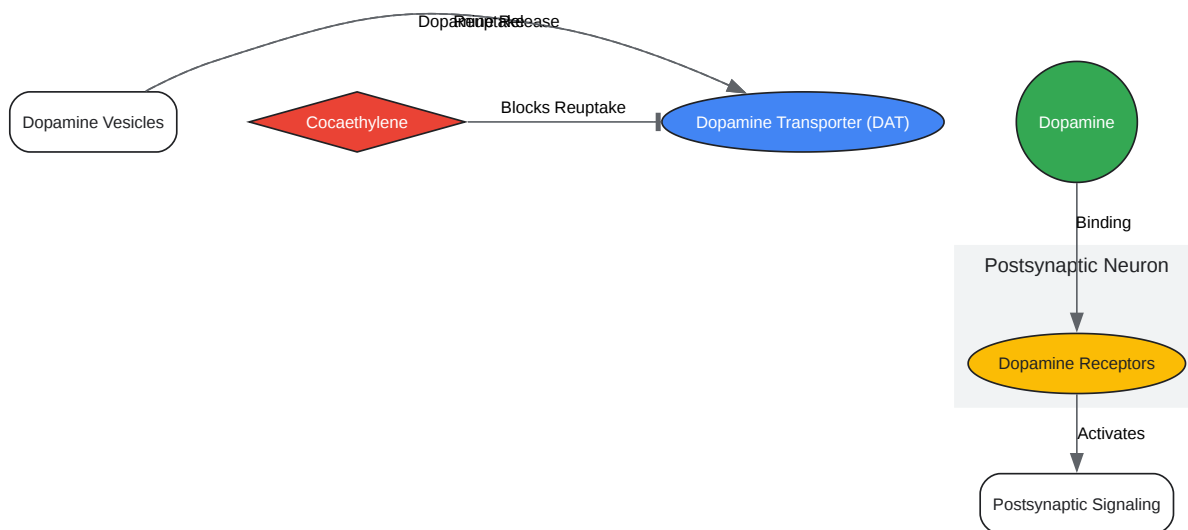
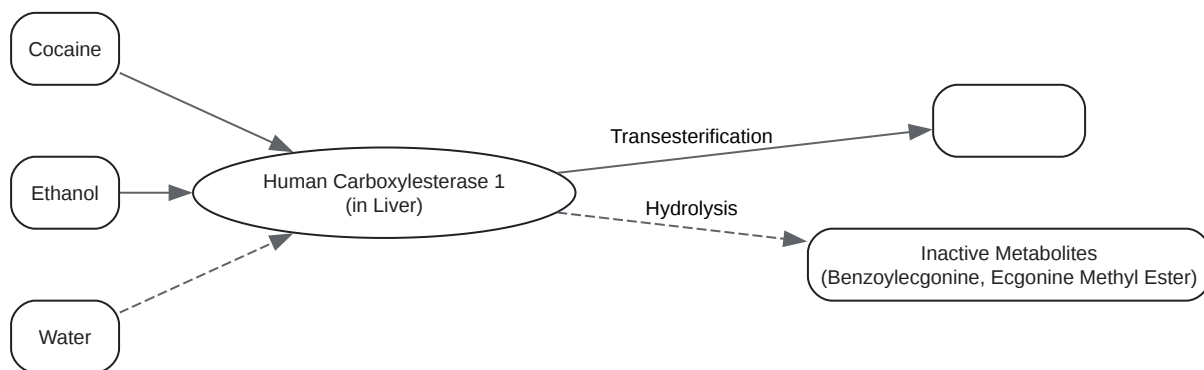
Concurrent consumption of cocaine and ethanol leads to the formation of a unique, psychoactive metabolite: **cocaethylene**. This whitepaper provides a comprehensive technical overview of the foundational research into **cocaethylene**'s psychoactive properties. It delves into its distinct pharmacology, pharmacokinetics, and neurobiological effects, offering a comparative analysis with cocaine. The document presents quantitative data in structured tables, details key experimental methodologies, and visualizes complex biological processes to facilitate a deeper understanding for researchers, scientists, and professionals in drug development.

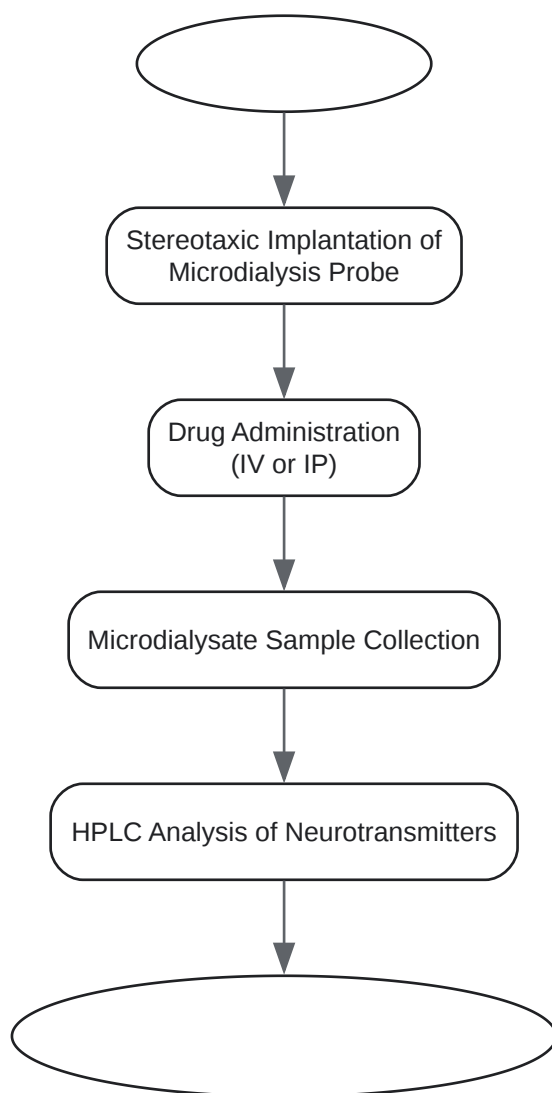
Introduction

Cocaethylene is an ethyl homologue of cocaine, synthesized in the liver when both cocaine and ethanol are present.[1][2] This metabolite is not a natural alkaloid of the coca leaf and is exclusively formed within the body during co-ingestion of these two substances.[3] Possessing its own significant psychoactive and toxicological profile, **cocaethylene** is more than a simple byproduct; it contributes to the enhanced euphoria and increased risk of immediate death reported with combined cocaine and alcohol use.[4][5] Understanding the fundamental properties of **cocaethylene** is crucial for developing effective addiction therapies and for accurately assessing the risks associated with polydrug abuse.

Formation and Metabolism

Cocaethylene is formed in the liver through a transesterification process catalyzed by the enzyme human carboxylesterase 1 (hCE1).^[6] In the absence of ethanol, cocaine is primarily hydrolyzed by hCE1 into biologically inactive metabolites, benzoylecgonine and ecgonine methyl ester.^[1] However, when ethanol is present, it competes with water for the cocaine molecule, leading to the substitution of cocaine's methyl group with an ethyl group, thereby forming **cocaethylene**.^[6] Studies in humans have shown that approximately 17% of an intravenous cocaine dose is converted to **cocaethylene** in the presence of ethanol.^{[7][8]}





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References

- 1. Cocaethylene - Wikipedia [en.wikipedia.org]
- 2. Cocaethylene: When Cocaine and Alcohol Are Taken Together - PMC [pmc.ncbi.nlm.nih.gov]

- 3. An overview of cocaethylene, an alcohol-derived, psychoactive, cocaine metabolite - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Concurrent cocaine-ethanol ingestion in humans: pharmacology, physiology, behavior, and the role of cocaethylene - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Cocaethylene toxicity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Cocaethylene Synthesis and Pathophysiology - Proteopedia, life in 3D [proteopedia.org]
- 7. The pharmacology of cocaethylene in humans following cocaine and ethanol administration - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. The pharmacology of cocaethylene in humans following cocaine and ethanol administration [bdoc.ofdt.fr]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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